

Natural occurrence of 2-Butanone in plants and microorganisms

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Compound Name: 2-Butanone

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An In-depth Technical Guide to the Natural Occurrence of **2-Butanone** in Plants and Microorganisms

Authored by: A Senior Application Scientist

For distribution to: Researchers, scientists, and drug development professionals.

Abstract

2-Butanone, also known as methyl ethyl ketone (MEK), is a volatile organic compound (VOC) with significant industrial applications. While widely recognized as a synthetic solvent, **2-butanone** is also a natural product biosynthesized by a diverse range of terrestrial and marine organisms, including plants and microorganisms. This in-depth technical guide provides a comprehensive overview of the natural occurrence of **2-butanone**, delving into its biosynthetic pathways, physiological and ecological significance, and the analytical methodologies for its detection and quantification in biological matrices. This document is intended to serve as a valuable resource for researchers in natural product chemistry, chemical ecology, and biotechnology, as well as for professionals in the pharmaceutical and flavor and fragrance industries.

Introduction to 2-Butanone: Beyond the Solvent

2-Butanone ($\text{CH}_3\text{C}(\text{O})\text{CH}_2\text{CH}_3$) is a colorless liquid with a characteristic sharp, sweet odor reminiscent of acetone and butterscotch.^[1] While its large-scale industrial production and use

as a solvent in paints, coatings, and adhesives are well-documented, its natural origins are less widely appreciated.^[2] **2-Butanone** is a component of the complex bouquet of volatile organic compounds (VOCs) emitted by various organisms, playing a crucial role in their interactions with the environment. In nature, it is produced by some trees and can be found in small amounts in certain fruits and vegetables.^[2]^[3] This guide will explore the fascinating world of naturally derived **2-butanone**, focusing on its presence and production in the plant and microbial kingdoms.

The Botanical Realm: 2-Butanone in Plants

The occurrence of **2-butanone** in the plant kingdom is widespread, where it contributes to the characteristic aroma of many fruits, flowers, and vegetables.^[3] Its presence has been identified in a variety of plant species, highlighting its role as a significant secondary metabolite.

Occurrence and Distribution in the Plant Kingdom

2-Butanone has been detected as a volatile component in a diverse array of plants. It is a constituent of the aroma profile of numerous fruits and vegetables.^[3] For instance, it is found in apples, grapes, and tomatoes.^[3] Furthermore, it has been identified in the essential oils of various plants, contributing to their distinctive scents.

Plant Part	Species Examples	Reference
Fruits	Apple (<i>Malus domestica</i>), Grape (<i>Vitis vinifera</i>), Tomato (<i>Solanum lycopersicum</i>)	^[3]
Flowers	Various floral scents	^[4]
Leaves	White clover (<i>Trifolium repens</i>)	^[1]
Tubers	Potato (<i>Solanum tuberosum</i>)	

Biosynthetic Pathways in Plants: An Area of Active Research

The precise biosynthetic pathways leading to **2-butanone** in plants are not yet fully elucidated and represent an active area of scientific inquiry. However, evidence suggests potential origins

from the catabolism of amino acids and fatty acids.[5][6]

One plausible route involves the metabolism of the branched-chain amino acid isoleucine. The degradation of isoleucine can yield 2-oxobutanoate, which through a series of enzymatic reactions, could potentially be converted to **2-butanone**.

Another proposed pathway involves the β -oxidation of fatty acids.[7] This process generates acetyl-CoA and other acyl-CoA intermediates that could serve as precursors for the synthesis of short-chain ketones like **2-butanone**.

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Physiological and Ecological Roles of 2-Butanone in Plants

As a volatile organic compound, **2-butanone** plays a significant role in the chemical ecology of plants, mediating interactions with other organisms.

- **Pollinator Attraction:** As a component of floral scents, **2-butanone** can act as a chemical cue to attract pollinators, thereby facilitating plant reproduction.[4]
- **Defense against Herbivores and Pathogens:** Plants can release **2-butanone** in response to tissue damage caused by herbivores or pathogen attacks. This volatile can act as a repellent to some herbivores and may also possess antimicrobial properties, thus contributing to the plant's defense system.
- **Interspecific Communication:** The emission of **2-butanone** can serve as a signal to neighboring plants, alerting them to potential threats and inducing their own defense mechanisms. It also acts as a semiochemical, a chemical involved in communication, for insects.[8][9] For example, it can mimic the effects of carbon dioxide to attract certain mosquito species.[10]

The Microbial World: A Prolific Source of 2-Butanone

Microorganisms, including bacteria and fungi, are significant natural producers of **2-butanone**. Its production is often linked to fermentation processes and serves various functions within microbial communities.

Bacterial Production of 2-Butanone

A variety of bacterial species have been identified as producers of **2-butanone**. This production is particularly well-studied in the context of metabolic engineering for biofuel and biochemical applications.

3.1.1. Native Bacterial Producers

Several native bacterial species are known to produce **2-butanone**, often as a byproduct of their metabolism. For instance, species of *Bacillus* and *Pseudomonas* have been shown to generate **2-butanone**.^[11] Soil microbes, in general, are considered a source of this ketone.^[2]

3.1.2. Engineered Bacterial Pathways

Significant research has focused on engineering bacteria, such as *Escherichia coli* and *Klebsiella pneumoniae*, for the enhanced production of **2-butanone**.^{[12][13]} The most common strategy involves extending the native 2,3-butanediol synthesis pathway.^{[1][14]} In this pathway, 2,3-butanediol is dehydrated to form **2-butanone**, a reaction catalyzed by a diol dehydratase.^{[1][15]}

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Fungal Production of 2-Butanone

Various fungal species, including yeasts, molds, and endophytic fungi, are also known to produce **2-butanone**.^{[3][16]}

3.2.1. Endophytic and Pathogenic Fungi

Endophytic fungi, which live within plant tissues without causing disease, can produce a range of volatile compounds, including **2-butanone**.^{[15][17]} This production may play a role in the symbiotic relationship between the fungus and its host plant, potentially contributing to the plant's defense against pathogens.^[18] Conversely, some plant pathogenic fungi also emit **2-**

butanone, which may be involved in their virulence mechanisms.[16] Human pathogenic fungi, such as *Aspergillus fumigatus*, have also been shown to produce **2-butanone**. [3]

Analytical Methodologies for the Study of 2-Butanone

The detection and quantification of **2-butanone** in complex biological matrices require sensitive and specific analytical techniques. Gas chromatography-mass spectrometry (GC-MS) is the most widely used method for this purpose.

Sample Preparation and Extraction

The volatile nature of **2-butanone** necessitates specific sample preparation techniques to prevent its loss. Headspace (HS) sampling is a common approach, where the vapor phase above a sample is analyzed.[19] Solid-phase microextraction (SPME) is a powerful and solvent-free technique for extracting and concentrating volatile compounds from the headspace prior to GC-MS analysis.[2][3]

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Detailed Experimental Protocol: Headspace SPME-GC-MS Analysis

The following protocol provides a general framework for the analysis of **2-butanone** in plant or microbial samples. Optimization of parameters such as fiber coating, extraction time, and temperature may be necessary for specific sample types.

Materials:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- SPME fiber assembly (e.g., Divinylbenzene/Carboxen/Polydimethylsiloxane - DVB/CAR/PDMS)
- Headspace vials with septa

- Heating block or water bath
- Vortex mixer
- **2-Butanone** standard for identification and quantification

Protocol:

- Sample Preparation:
 - For plant tissues (leaves, flowers, fruits): Finely chop or grind a known weight of the fresh material and place it into a headspace vial.
 - For microbial cultures: Transfer a known volume of the liquid culture or a portion of the solid culture into a headspace vial.
- Internal Standard:
 - If quantitative analysis is required, add a known amount of an appropriate internal standard to the vial.
- Vial Sealing and Equilibration:
 - Immediately seal the vial with a septum cap.
 - Place the vial in a heating block or water bath at a controlled temperature (e.g., 60-80°C) for a specific time (e.g., 15-30 minutes) to allow the volatiles to equilibrate in the headspace. Agitation may improve this process.
- SPME Extraction:
 - Manually or with an autosampler, insert the SPME fiber through the septum into the headspace of the vial, ensuring the fiber does not touch the sample.
 - Expose the fiber to the headspace for a predetermined time (e.g., 20-40 minutes) to allow for the adsorption of volatile compounds.
- Desorption and GC-MS Analysis:

- Retract the fiber into the needle and immediately insert it into the hot injection port of the GC.
 - Desorb the analytes from the fiber onto the GC column by exposing the fiber in the injector for a set time (e.g., 2-5 minutes) at a high temperature (e.g., 250°C).
 - Start the GC-MS analysis. The GC will separate the volatile compounds, and the MS will detect and help identify them based on their mass spectra.
- Data Analysis:
 - Identify **2-butanone** by comparing its retention time and mass spectrum with that of a pure standard.
 - Quantify the amount of **2-butanone** by comparing its peak area to that of the internal standard or by using an external calibration curve.

Conclusion and Future Perspectives

2-Butanone is a naturally occurring volatile organic compound with a widespread distribution in both the plant and microbial kingdoms. While its role as a key industrial solvent is well-established, its natural functions in chemical ecology and inter-organismal communication are areas of growing research interest. The elucidation of its biosynthetic pathways in plants remains a key challenge, and further investigation into the diversity of its microbial producers will likely reveal novel biocatalytic and metabolic engineering opportunities. The continued development of sensitive analytical techniques will be crucial for advancing our understanding of the subtle yet significant roles of **2-butanone** in the natural world. This knowledge has the potential to be harnessed for applications in sustainable agriculture, the development of new pharmaceuticals, and the creation of novel flavors and fragrances.

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References

- 1. Biological production of 2-butanone in *Escherichia coli* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Headspace solid-phase microextraction method for extracting volatile constituents from the different parts of Saudi *Anethum graveolens* L. and their antimicrobial activity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Determination of 2-Octanone in Biological Samples Using Liquid–Liquid Microextractions Followed by Gas Chromatography–Flame Ionization Detection [ps.tbzmed.ac.ir]
- 6. researchgate.net [researchgate.net]
- 7. From Nature to Lab: A Review of Secondary Metabolite Biosynthetic Pathways, Environmental Influences, and In Vitro Approaches - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Semiochemicals: Different types and uses | CABI BPP [bioprotectionportal.com]
- 9. suterra.com [suterra.com]
- 10. 2-Butanone as a carbon dioxide mimic in attractant blends for the Afrotropical malaria mosquitoes *Anopheles gambiae* and *Anopheles funestus* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Headspace solid-phase microextraction use for the characterization of volatile compounds in vegetable oils of different sensory quality - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. 2-Butanol and Butanone Production in *Saccharomyces cerevisiae* through Combination of a B12 Dependent Dehydratase and a Secondary Alcohol Dehydrogenase Using a TEV-Based Expression System | PLOS One [journals.plos.org]
- 16. 2-Butanol and butanone production in *Saccharomyces cerevisiae* through combination of a B12 dependent dehydratase and a secondary alcohol dehydrogenase using a TEV-based expression system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Chemical ecology of insect-plant interactions: ecological significance of plant secondary metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 19. GC-MS Sample Preparation | Thermo Fisher Scientific - JP [thermofisher.com]

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